

A Side-by-Side Comparison of PPZ2 Antibodies for Researchers

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Compound of Interest

Compound Name: PPZ2

Cat. No.: B1677980

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For researchers, scientists, and drug development professionals investigating the role of the serine/threonine-protein phosphatase **PPZ2** in yeast, selecting the right antibody is crucial for generating reliable and reproducible data. This guide provides an objective comparison of commercially available **PPZ2** antibodies, supported by available experimental information and detailed protocols for key applications.

PPZ2 Antibody Vendor and Specifications

Currently, a limited number of vendors offer antibodies specifically targeting *Saccharomyces cerevisiae* **PPZ2**. The most readily identifiable is a polyclonal antibody from MyBioSource.

Table 1: Comparison of Commercially Available **PPZ2** Antibodies

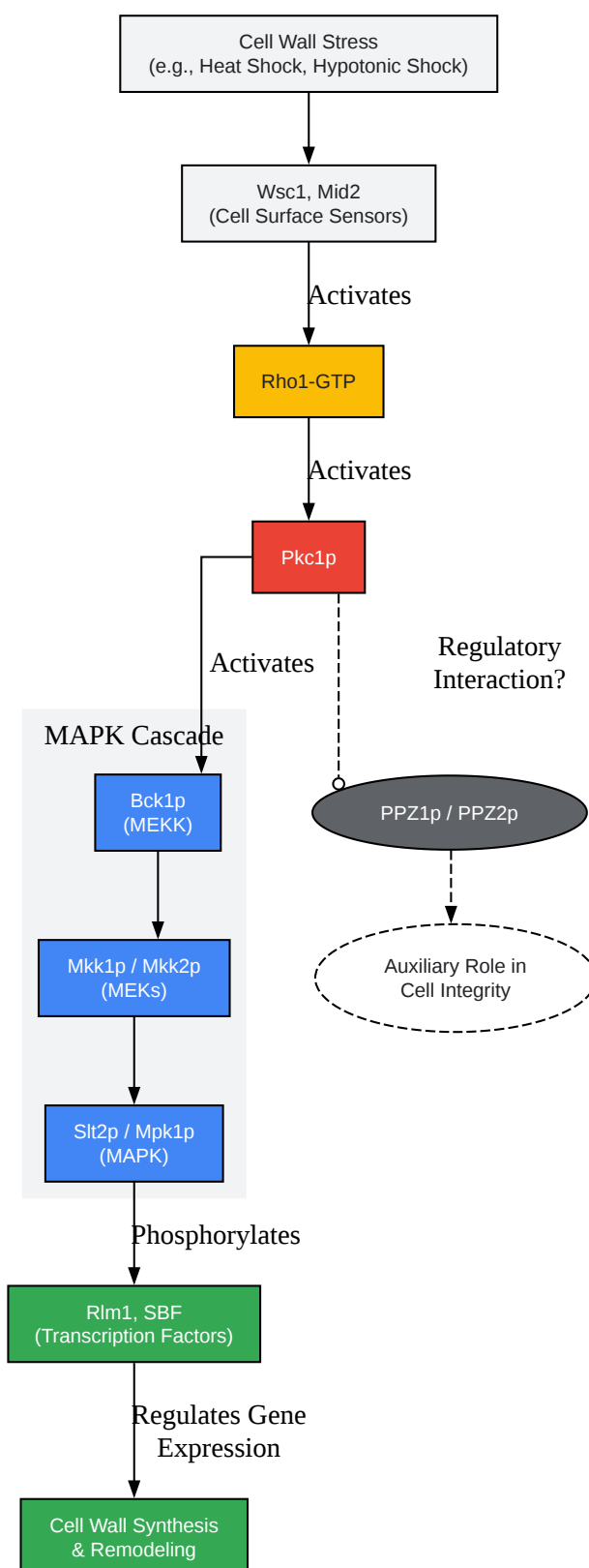
Feature	MyBioSource (Cat# MBS7154924)
Product Name	PPZ2, Polyclonal Antibody
Host Species	Rabbit
Clonality	Polyclonal
Target Species	Saccharomyces cerevisiae (Baker's Yeast)
Verified Applications	ELISA, Western Blot (WB)
Purification	Antigen-affinity purified
Immunogen	Information not publicly available
Datasheet with Images	Not readily available

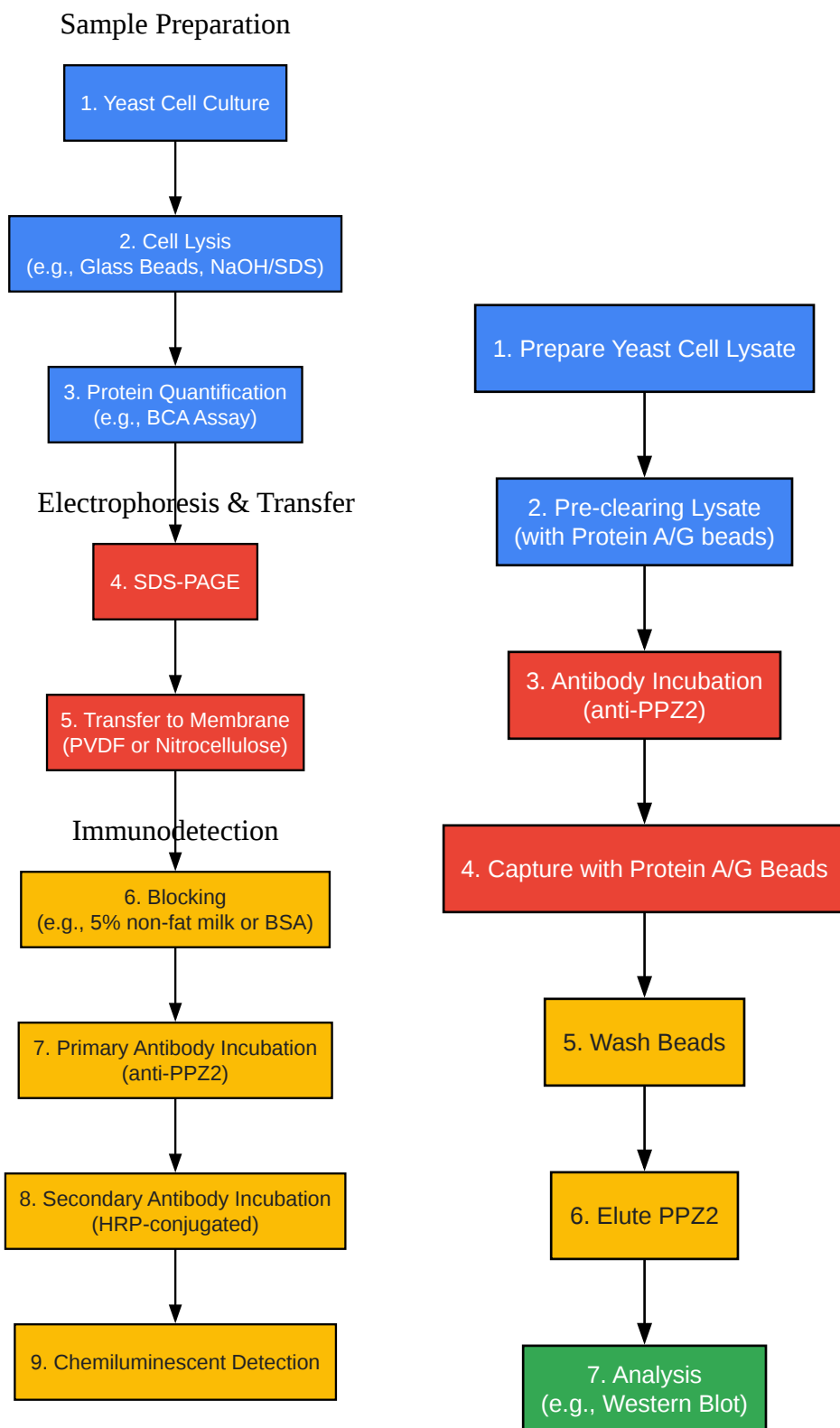
Note: While other vendors such as Biorbyt and CUSABIO offer a wide range of antibodies, specific antibody clones for *S. cerevisiae* **PPZ2** were not prominently listed in their catalogs at the time of this review. Researchers are encouraged to inquire directly with these and other suppliers for potential unlisted products or custom antibody services.

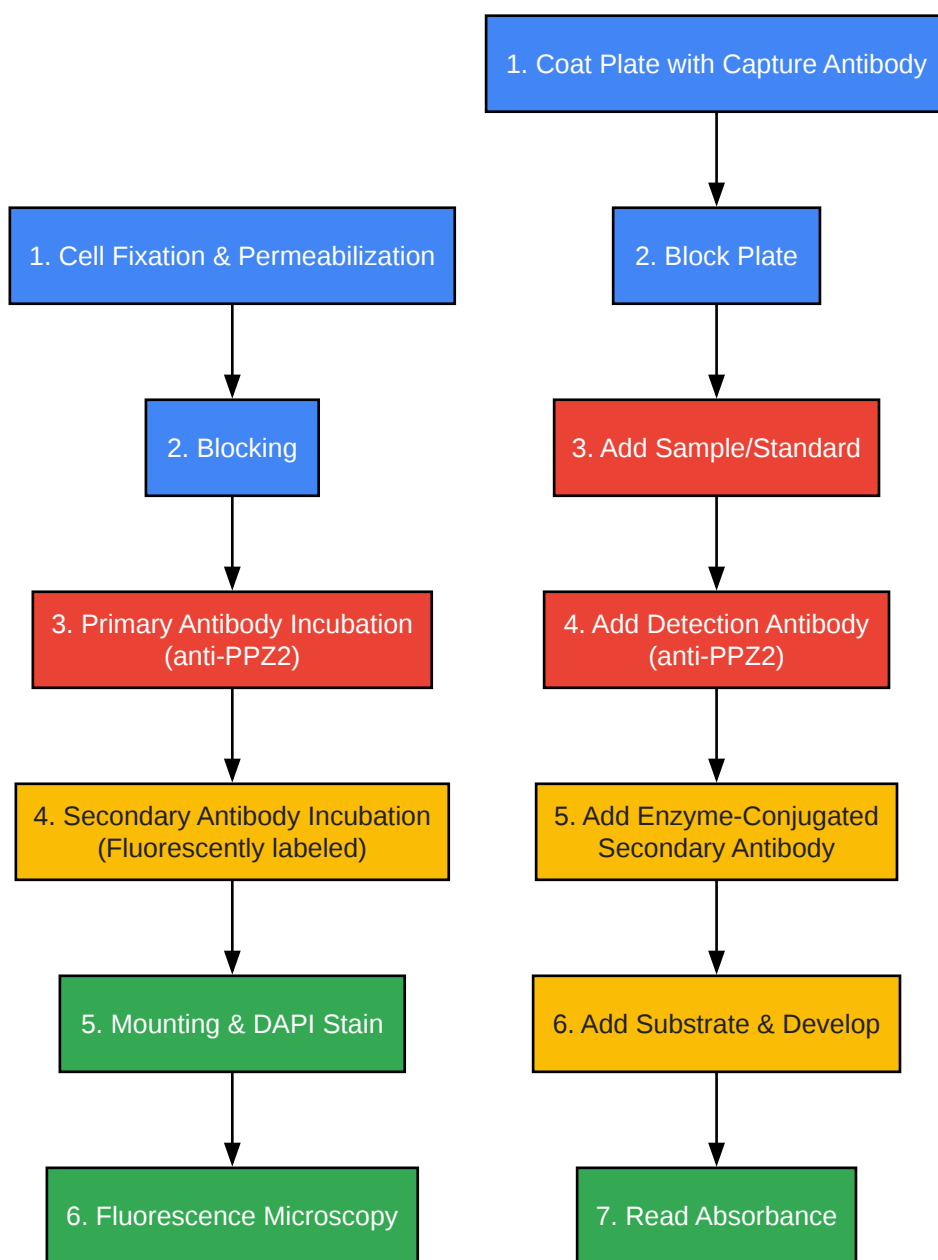
Due to the limited availability of commercial **PPZ2** antibodies and the absence of publicly accessible comparative data from vendors, a direct side-by-side performance comparison with experimental data from multiple clones is not currently feasible. The information provided is based on the product listing for the MyBioSource antibody.

PPZ2 Signaling Pathway

PPZ2, along with its functionally redundant paralog PPZ1, plays a role in the Cell Wall Integrity (CWI) pathway in *Saccharomyces cerevisiae*. This pathway is essential for maintaining cell wall homeostasis in response to stress. The central kinase in this pathway is Protein Kinase C 1 (Pkc1p). While the core of the CWI pathway involves a well-defined MAP kinase cascade (Bck1p -> Mkk1/2p -> Slk1p/Mpk1p), PPZ1 and **PPZ2** are thought to function in an auxiliary capacity or on a distinct branch.^[1] Their precise upstream regulators and downstream targets within this pathway are still under investigation.







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References

- 1. A pair of functionally redundant yeast genes (PPZ1 and PPZ2) encoding type 1-related protein phosphatases function within the PKC1-mediated pathway - PubMed [pubmed.ncbi.nlm.nih.gov]
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